

Introduction: The Significance of Fluorinated Benzoxazinediones

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Compound of Interest

Compound Name: 5,7-Difluoro-1H-benzo[D][1,3]oxazine-2,4-dione
CAS No.: 1196151-35-5
Cat. No.: B1428873

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5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione, also known as 5,7-difluoroisatoic anhydride, is a highly valuable fluorinated heterocyclic compound. Its strategic placement of fluorine atoms significantly influences its chemical properties, rendering it a crucial building block in modern synthetic chemistry. The incorporation of fluorine can enhance the metabolic stability, binding affinity, and pharmacokinetic profiles of bioactive molecules.^[1] Consequently, this compound serves as a key intermediate in the development of a wide array of pharmaceuticals, particularly in areas like oncology and inflammatory diseases, as well as in the creation of advanced agrochemicals and materials.^{[1][2][3]}

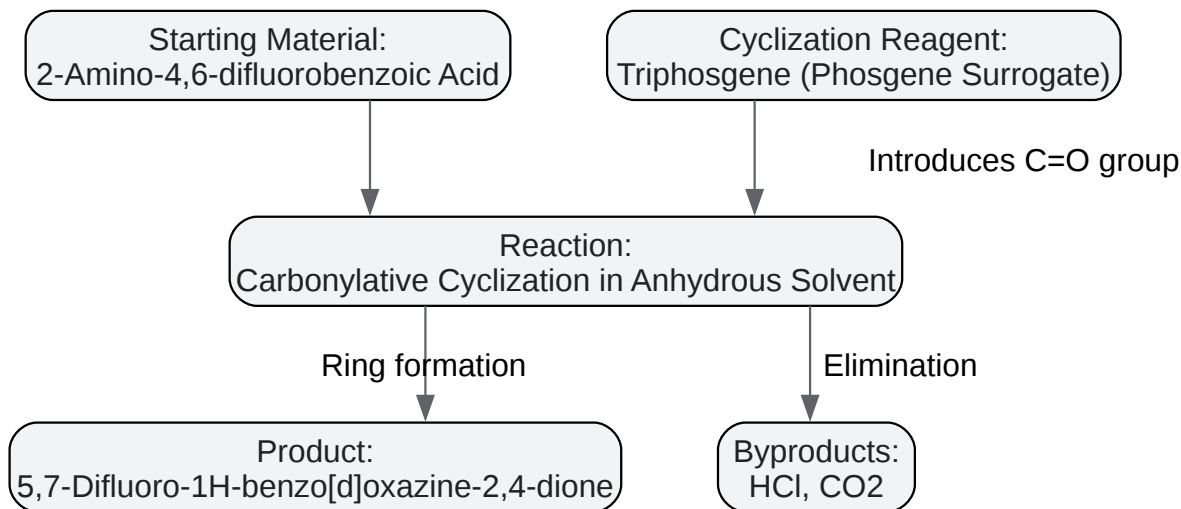
This guide provides a comprehensive, field-proven methodology for the synthesis of 5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione. It moves beyond a simple recitation of steps to explain the underlying chemical principles, the rationale for procedural choices, and the critical parameters for a successful and reproducible synthesis.

Core Synthetic Strategy: From Anthranilic Acid to Isatoic Anhydride

The most reliable and scalable pathway to 5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione proceeds via the cyclization of its corresponding anthranilic acid precursor, 2-amino-4,6-difluorobenzoic acid. This transformation is achieved through the use of a phosgene equivalent, which acts as a carbonylating agent to form the six-membered heterocyclic ring.

Historically, this reaction was performed with highly toxic phosgene gas.^{[4][5]} Modern synthetic chemistry, however, prioritizes safety and handling. Therefore, this guide employs triphosgene (bis(trichloromethyl) carbonate), a stable,

crystalline solid that serves as a safer in-situ source of phosgene.[6][7] This choice mitigates the significant hazards associated with handling gaseous phosgene while maintaining high reactivity and yielding an excellent product.[6][7][8]



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Caption: High-level workflow for the synthesis of the target compound.

Experimental Protocol: Synthesis of 5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione

This protocol is designed for laboratory-scale synthesis and emphasizes safety, efficiency, and product purity.

Part 1: Reagents and Equipment

Quantitative Data Summary

Reagent/Material	Molar Mass (g/mol)	Moles (mmol)	Equivalents	Amount
2-Amino-4,6-difluorobenzoic acid	173.12	50.0	1.0	8.66 g
Triphosgene	296.75	17.5	0.35	5.19 g
Anhydrous Tetrahydrofuran (THF)	-	-	-	250 mL
Anhydrous Hexanes	-	-	-	100 mL

Equipment Checklist

- 500 mL three-necked, round-bottomed flask
- Magnetic stirrer and stir bar
- Reflux condenser with a gas outlet connected to a scrubber (containing NaOH solution)
- Dropping funnel
- Nitrogen/Argon inlet
- Ice-water bath
- Büchner funnel and filtration flask
- Vacuum oven

Part 2: Step-by-Step Synthesis Procedure

1. **Reactor Setup and Inert Atmosphere:** Assemble the three-necked flask with the magnetic stirrer, reflux condenser, and dropping funnel. Ensure all glassware is thoroughly dried. Purge the entire system with dry nitrogen or argon for 15 minutes to establish an inert atmosphere. This is critical as triphosgene and the reaction intermediates are sensitive to moisture.

2. **Dissolution of Starting Material:** Charge the flask with 2-amino-4,6-difluorobenzoic acid (8.66 g, 50.0 mmol). Add 150 mL of anhydrous THF via cannula or syringe. Stir the mixture at room temperature until the solid is fully dissolved.

3. **Preparation and Addition of Triphosgene Solution:** CAUTION: Triphosgene is toxic and corrosive. Handle exclusively in a certified chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

In a separate dry flask, dissolve triphosgene (5.19 g, 17.5 mmol) in 100 mL of anhydrous THF. Transfer this solution to the dropping funnel.

4. **Reaction Execution:** Cool the flask containing the anthranilic acid solution to 0 °C using an ice-water bath. Begin a slow, dropwise addition of the triphosgene solution over a period of 60-90 minutes.

- **Causality:** A slow addition rate is paramount for controlling the reaction exotherm and the vigorous evolution of hydrogen chloride (HCl) gas that occurs as the reaction proceeds. Maintaining a low temperature minimizes potential side reactions.

5. **Reaction Monitoring and Completion:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours. The reaction progress can be monitored by the cessation of gas evolution. The formation of a precipitate (the product) is typically observed.

6. Product Isolation and Purification: Once the reaction is deemed complete, cool the mixture in the ice bath for 30 minutes to maximize precipitation. Collect the solid product by vacuum filtration using a Büchner funnel.

Wash the filter cake sequentially with two 50 mL portions of cold anhydrous hexanes.

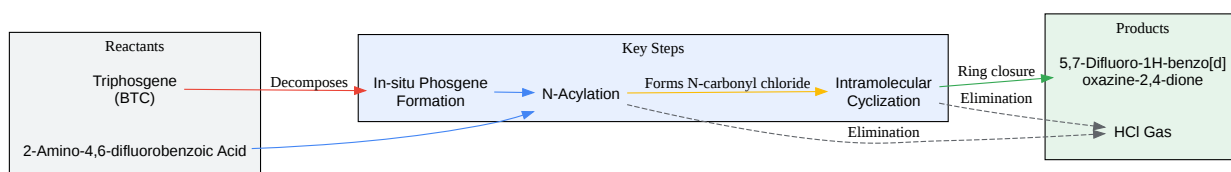
- Rationale: The hexane wash removes any residual starting materials and soluble organic impurities without dissolving the desired product.

Dry the collected white to off-white solid in a vacuum oven at 50-60 °C to a constant weight. The product is typically obtained in high purity (>95%) without the need for further recrystallization.

Reaction Mechanism and Scientific Rationale

The synthesis of isatoic anhydrides from anthranilic acids using triphosgene is a well-established and efficient cyclization reaction.[6] The process can be understood through the following mechanistic steps:

- In-Situ Phosgene Formation: Triphosgene acts as a stable precursor that, under the reaction conditions, slowly decomposes to generate three equivalents of phosgene.
- N-Acylation: The nucleophilic amino group (-NH₂) of 2-amino-4,6-difluorobenzoic acid attacks a molecule of phosgene, forming an N-carbonyl chloride intermediate and eliminating a molecule of HCl.
- Intramolecular Cyclization: The carboxylic acid group (-COOH) then acts as an intramolecular nucleophile, attacking the newly formed carbonyl chloride.
- Ring Closure and Elimination: This attack leads to the formation of the six-membered heterocyclic ring, with the subsequent elimination of a second molecule of HCl, yielding the final 5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione product.



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Caption: Mechanistic pathway of the carbonylative cyclization.

Conclusion

The described protocol offers a robust, safe, and efficient method for the synthesis of 5,7-Difluoro-1H-benzo[d]oxazine-2,4-dione. By utilizing triphosgene as a phosgene surrogate, this procedure avoids the significant hazards of its gaseous counterpart while ensuring a high yield of the desired product. The detailed explanation of the procedural rationale and underlying mechanism provides researchers with the necessary insights to confidently replicate and, if necessary, adapt this synthesis for their specific applications in drug discovery, agrochemical development, and materials science.

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